

Technical Guide: Structural Authentication of 1-(Propan-2-yl)azetidine-2-carboxylic Acid

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Compound of Interest

Compound Name: 1-(Propan-2-yl)azetidine-2-carboxylic acid

CAS No.: 31247-35-5

Cat. No.: B12793160

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Executive Summary & Chemical Context

Molecule: **1-(Propan-2-yl)azetidine-2-carboxylic acid** (N-iPr-Aze) Class: Non-proteinogenic, conformationally constrained amino acid. Application: Peptidomimetics, chiral auxiliary synthesis, and drug discovery scaffolds requiring fixed secondary amine geometry.

The azetidine ring (4-membered) introduces significant ring strain (~26 kcal/mol) compared to the pyrrolidine ring of proline. The addition of a bulky isopropyl group at the nitrogen creates a unique steric environment that restricts nitrogen inversion and locks the amide bond geometry when incorporated into peptides. Confirming this structure requires distinguishing it from ring-opened impurities (homoserine derivatives) and validating the integrity of the chiral center (C2), which is prone to racemization during N-alkylation.

Comparative Analysis: N-iPr-Aze vs. Alternatives

This section compares the physicochemical behavior and analytical signatures of N-iPr-Aze against its primary alternatives: N-Isopropylproline (N-iPr-Pro) and Unsubstituted Azetidine-2-carboxylic acid (Aze).

Table 1: Structural & Analytical Performance Benchmarks

Feature	1-(Propan-2-yl)azetidine-2-COOH (Target)	N-Isopropylproline (Alternative 1)	Azetidine-2-COOH (Alternative 2)
Ring Size	4-membered (Planar/Puckered)	5-membered (Envelope)	4-membered
Steric Bulk (N)	High (Isopropyl)	High (Isopropyl)	Low (Proton)
Ring Strain	High (~26 kcal/mol)	Low (~6 kcal/mol)	High
Acid Stability	Moderate/Low (Risk of ring opening to homoserine)	High	Moderate
NMR Signature (H α)	δ 4.0 – 4.5 ppm (Deshielded by ring current/strain)	δ 3.2 – 3.8 ppm	δ 4.7 – 5.1 ppm
N-Substituent NMR	Septet (~3.0 ppm) + Doublet (~1.1 ppm)	Septet + Doublet	Broad Singlet (NH)
Conformational Lock	Rigid; favors trans amide in peptides	Flexible; cis/trans equilibrium	Flexible

Analytical Insight: Why N-iPr-Aze is Unique

- The "Septet" Diagnostic: Unlike unsubstituted Aze, the N-iPr derivative shows a distinct septet in the ^1H NMR (approx. 2.8–3.2 ppm) corresponding to the methine proton of the isopropyl group. This couples to a doublet (approx. 1.0–1.2 ppm, 6H).
- Ring Integrity Check: A common impurity in Aze synthesis is the ring-opened product (N-isopropyl-homoserine). This is easily detected by the appearance of distinct methylene triplets typical of a linear chain, contrasting with the complex multiplets of the rigid azetidine ring.

Structural Confirmation Protocols

The following protocols are designed to be self-validating. If the data does not match the expected output described, the structure is likely compromised (e.g., racemized or ring-opened).

Protocol A: High-Resolution NMR Validation (1H & 13C)

Objective: Confirm the intact 4-membered ring and N-isopropyl connectivity.

Reagents: D2O (for zwitterion) or CDCl3 (for ester/protected forms). Instrument: 400 MHz or higher.

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL solvent.
- Acquisition: Run standard 1H, 13C, and COSY (Correlation Spectroscopy).
- Data Analysis (Pass Criteria):
 - H α (C2-H): Look for a triplet or doublet of doublets around 4.0–4.5 ppm.
 - Ring Protons (C3/C4): The azetidine ring protons (4H total) typically appear as two distinct multiplets between 2.2–2.7 ppm and 3.6–4.0 ppm due to the rigid ring puckering.
 - Isopropyl Group: Confirm the doublet (6H) at ~1.1 ppm and septet (1H) at ~3.0 ppm.
 - COSY Check: The H α proton must show correlation only to the C3 protons. If it correlates to a CH2 that is further coupled to an OH/O-alkyl, the ring has opened.

Protocol B: Enantiomeric Purity via Marfey's Method

Objective: Determine if the synthesis preserved the chiral center (L vs D).

Context: Direct chiral HPLC of amino acids is difficult due to zwitterionic nature. Derivatization with Marfey's Reagent (FDAA) creates diastereomers separable by standard C18 HPLC.

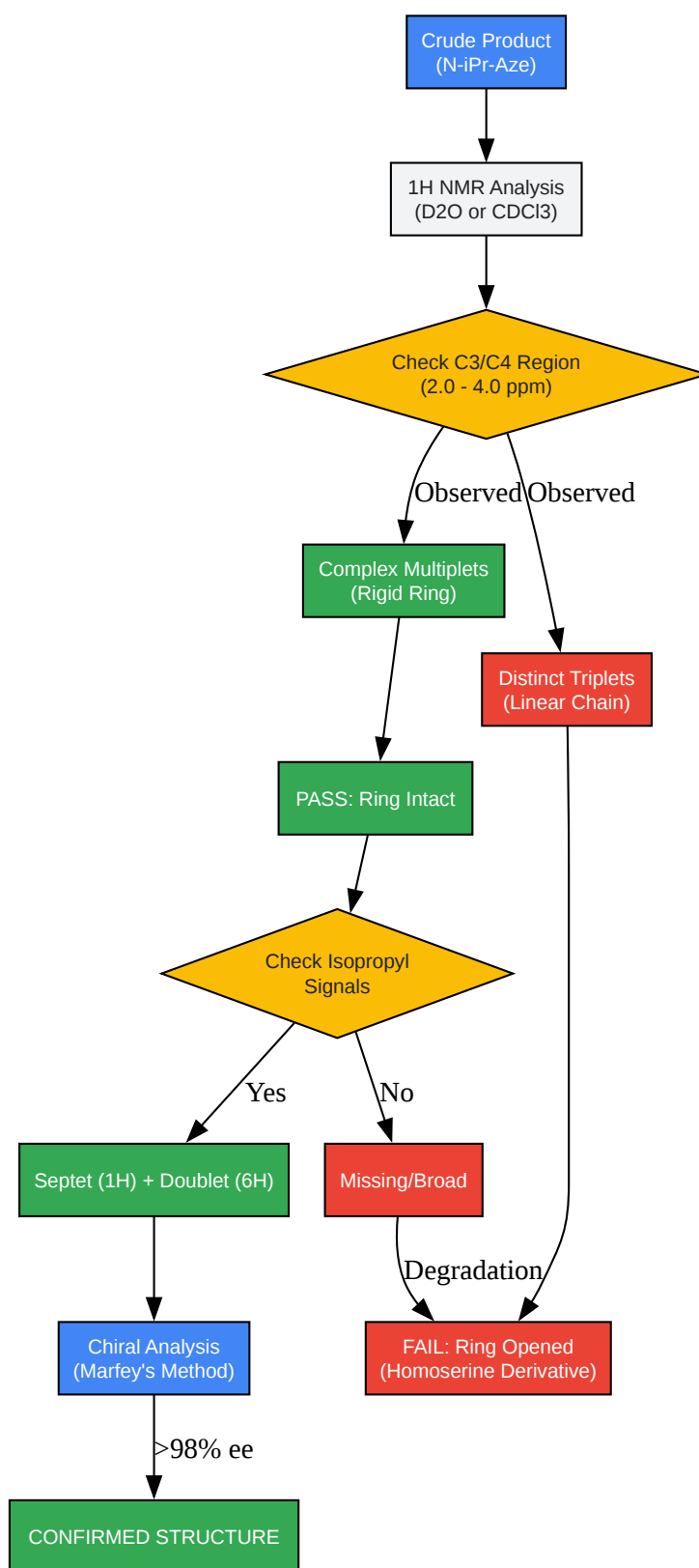
- Derivatization:
 - Mix 50 μ L of sample (50 mM in H2O) with 100 μ L of 1% FDAA (1-fluoro-2-4-dinitrophenyl-5-L-alanine amide) in acetone.

- Add 20 μL 1M NaHCO_3 . Heat at 40°C for 1 hour.
- Quench with 20 μL 1M HCl .
- LC-MS Analysis:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax), 3.5 μm .
 - Gradient: 10% to 60% Acetonitrile in Water (+0.1% Formic Acid) over 20 mins.
 - Detection: Monitor UV (340 nm) and MS (M+H mass of derivative).
- Validation:
 - Compare retention time against an authentic standard of L-N-iPr-Aze (if available) or the racemic mixture.
 - Logic: The L-L diastereomer typically elutes before the D-L diastereomer on C18 columns for hydrophobic amino acids, though this must be empirically verified for Aze derivatives due to the ring constraints.

Visualizing the Validation Logic

Diagram 1: Structural Authentication Workflow

This flowchart illustrates the decision-making process when validating the N-iPr-Aze structure, specifically addressing the risk of ring opening.

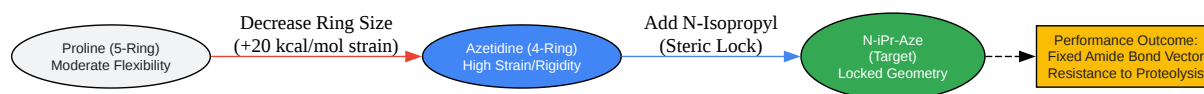


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Caption: Analytical decision tree for distinguishing intact N-iPr-Aze from common degradants.

Diagram 2: Conformational Constraint Comparison

This diagram visualizes why N-iPr-Aze is chosen over Proline: the relationship between ring size, steric bulk, and conformational freedom.



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Caption: Impact of ring contraction and N-alkylation on conformational rigidity.

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